

Spectroscopic data (NMR, IR, MS) of Boc-piperazine-succinic acid

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Compound of Interest

Compound Name: 4-(4-(tert-Butoxycarbonyl)piperazin-1-yl)-4-oxobutanoic acid

Cat. No.: B176289

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In-Depth Technical Guide to Boc-piperazine-succinic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data, synthesis, and analysis of Boc-piperazine-succinic acid, a valuable building block in medicinal chemistry and drug development. The information presented herein is intended to support researchers in the synthesis, characterization, and application of this compound.

Spectroscopic Data

The spectroscopic data for Boc-piperazine-succinic acid, systematically named **4-(4-(tert-Butoxycarbonyl)piperazin-1-yl)-4-oxobutanoic acid**, is crucial for its identification and quality control. The following tables summarize the key nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data.

Table 1: NMR Spectroscopic Data

¹ H NMR	¹³ C NMR
Chemical Shift (ppm)	Assignment
Data not publicly available in detail	Assignments are predictive

Note: Detailed ¹H NMR data with specific chemical shifts and coupling constants for **4-(4-(tert-Butoxycarbonyl)piperazin-1-yl)-4-oxobutanoic acid** is not readily available in the public domain. The assignments for ¹³C NMR are based on computational predictions and analysis of similar structures.

Table 2: IR and MS Spectroscopic Data

Spectroscopic Technique	Data
Infrared (IR) Spectroscopy	Characteristic absorptions expected for C=O (amide and carboxylic acid), C-N, and O-H bonds. Specific peak frequencies are not publicly available.
Mass Spectrometry (MS)	Molecular Formula: C ₁₃ H ₂₂ N ₂ O ₅ Molecular Weight: 286.32 g/mol [1]

Experimental Protocols

The synthesis of Boc-piperazine-succinic acid is achieved through the reaction of 1-(tert-butoxycarbonyl)piperazine with succinic anhydride. This reaction forms an amide bond and opens the anhydride ring, resulting in the desired product.

General Synthesis Protocol

A general procedure for the synthesis of **4-(4-(tert-Butoxycarbonyl)piperazin-1-yl)-4-oxobutanoic acid** is as follows:

- Reaction Setup: To a solution of 1-(tert-butoxycarbonyl)piperazine (1.0 equivalent) in a suitable aprotic solvent (e.g., dichloromethane, tetrahydrofuran) is added succinic anhydride (1.0-1.2 equivalents).

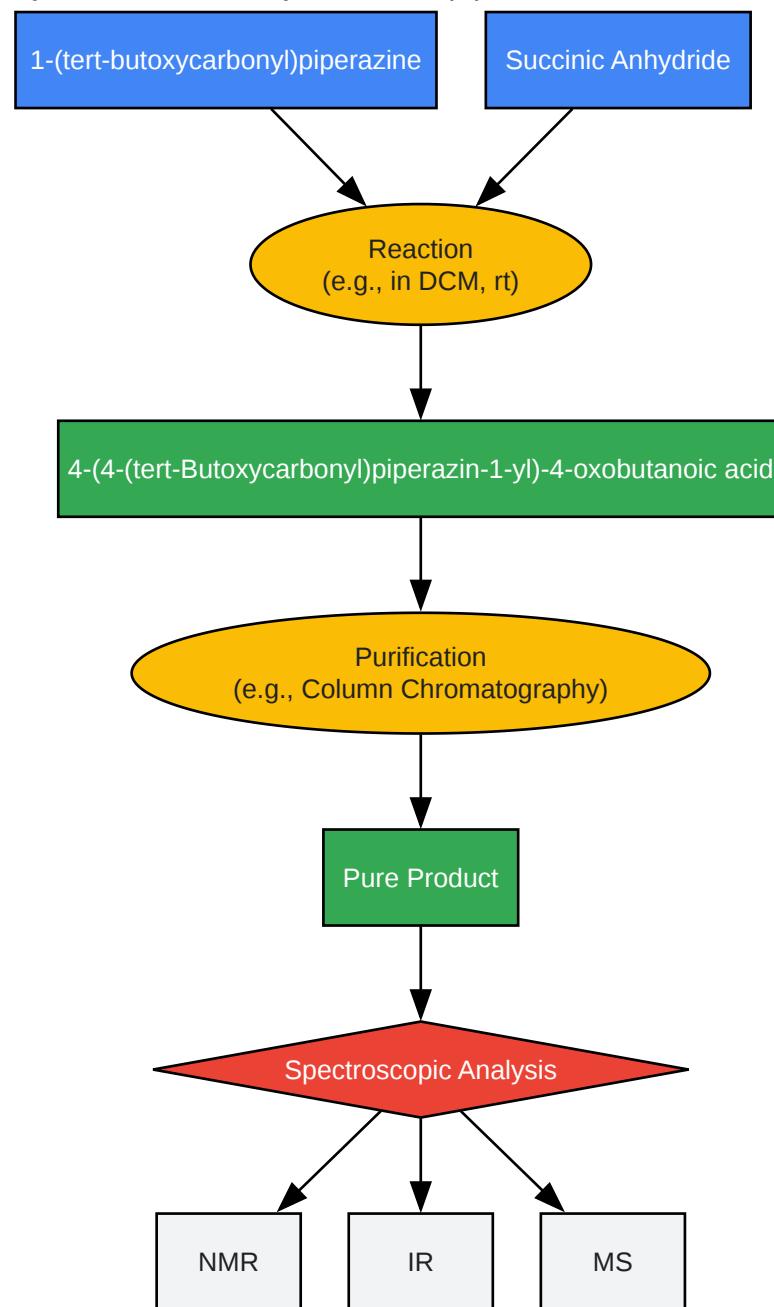
- Reaction Conditions: The reaction mixture is typically stirred at room temperature. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- Work-up: Upon completion of the reaction, the solvent is removed under reduced pressure. The crude product is then purified.
- Purification: Purification is typically achieved by column chromatography on silica gel or by recrystallization from an appropriate solvent system.

Note: This is a generalized protocol. Specific reaction times, temperatures, and purification methods may vary and should be optimized for specific laboratory conditions.

Mandatory Visualizations

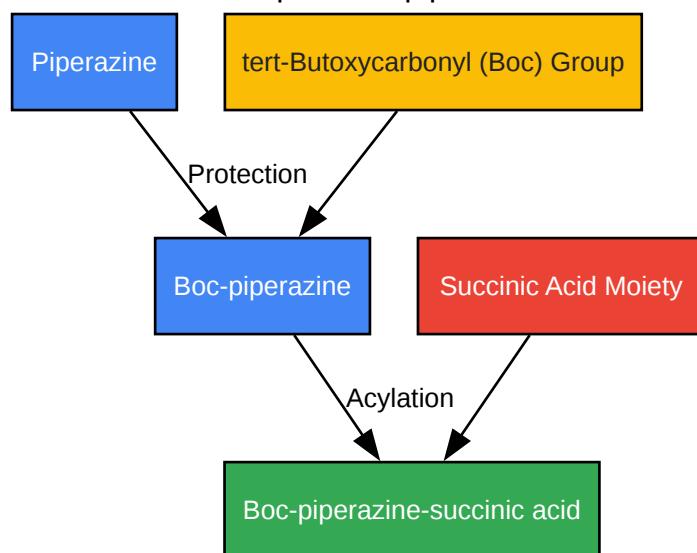
The following diagrams illustrate the key workflows and relationships relevant to Boc-piperazine-succinic acid.

Synthesis and Analysis of Boc-piperazine-succinic acid

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Caption: Synthetic and analytical workflow for Boc-piperazine-succinic acid.

Structural Relationship of Boc-piperazine-succinic acid

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Caption: Logical relationships of the molecular components.

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References

- 1. 4-(tert-Butoxycarbonyl)piperazin-1-yl)-4-oxobutanoic acid | C13H22N2O5 | CID 545895 - PubChem [pubchem.ncbi.nlm.nih.gov]
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